Technical Support Center: 6-Chloro-4-fluoropyridin-3-amine

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Compound of Interest

Compound Name:	*6-Chloro-4-fluoropyridin-3-amine*
CAS No.:	*1256811-74-1*
Cat. No.:	*B1433828*

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Welcome to the technical support hub for **6-Chloro-4-fluoropyridin-3-amine** (CAS: 1256811-74-1). This guide is engineered to address the specific stability challenges inherent to halogenated aminopyridines. As a key intermediate in the synthesis of bioactive scaffolds (often kinase inhibitors), the integrity of this starting material is critical for reproducible downstream kinetics.

The following protocols are derived from standard operating procedures for handling air-sensitive, halogenated heterocycles.

Part 1: Core Storage Directive

The Golden Rule: Stability is a function of Oxidation Prevention and Moisture Control.

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Parameter	Specification	Technical Rationale
Temperature	2–8°C (Refrigerated)	Retards oxidative coupling of the amine and spontaneous dehalogenation.
Atmosphere	Inert Gas (Argon/Nitrogen)	The primary degradation pathway is oxidation of the amino group (), leading to azo-dimers or N-oxides (browning).
Light	Protect from Light	Halogenated pyridines are susceptible to photolytic dehalogenation (radical mechanism).
Container	Amber Glass, Tightly Sealed	Prevents UV exposure; glass is impermeable to oxygen unlike some plastics.
Desiccation	Required	Prevents hydrolysis of the chloro/fluoro substituents, particularly the labile C-F bond in acidic environments.

Part 2: Troubleshooting & FAQs

Q1: The compound has turned from off-white to a brownish/tan color. Is it still usable?

Diagnosis:Oxidative Degradation. Aminopyridines are electron-rich and prone to surface oxidation when exposed to air, forming highly colored impurities (azo compounds or quinone-like species) even at trace levels (<1%).

- Action:
  - Run LC-MS/HPLC: If purity is >98% (by UV 254 nm), the color is likely a surface impurity.

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- Purification: If purity is compromised (<95%), repurify via silica gel chromatography (Hexane/EtOAc gradient) or recrystallization (Ethanol/Heptane).
- Prevention: Always purge the headspace with Argon before resealing the vial.

Q2: I observe a pressure buildup or "pop" when opening a stored vial.

Diagnosis:Hydrolysis & HCl/HF Release. If moisture has entered the vial, the halogen substituents (Cl/F) can undergo slow hydrolysis, releasing trace hydrogen halides (HCl or HF).

- Action:STOP immediately. Handle in a fume hood.
- Verification: Check the pH of a 10% aqueous suspension. If highly acidic (pH < 3), significant degradation has occurred. Discard the lot.

Q3: Can I store **6-Chloro-4-fluoropyridin-3-amine** as a stock solution in DMSO?

Diagnosis:Solution Stability Risk. While soluble in DMSO, free amines can react with DMSO over time (Pummerer-type rearrangements) or oxidize faster due to dissolved oxygen.

- Protocol:
  - Short Term (<24 hrs): Stable at Room Temperature (RT).
  - Long Term (>1 week): Store at -20°C or -80°C.
  - Best Practice: Prepare fresh. If storage is necessary, use anhydrous DMSO and store in single-use aliquots to avoid freeze-thaw cycles which introduce moisture.

Q4: The compound is sticking to the spatula and weighing paper. How do I handle this?

Diagnosis:Static Charge / Hygroscopicity. Crystalline aminopyridines can carry static charge, making precise weighing difficult.

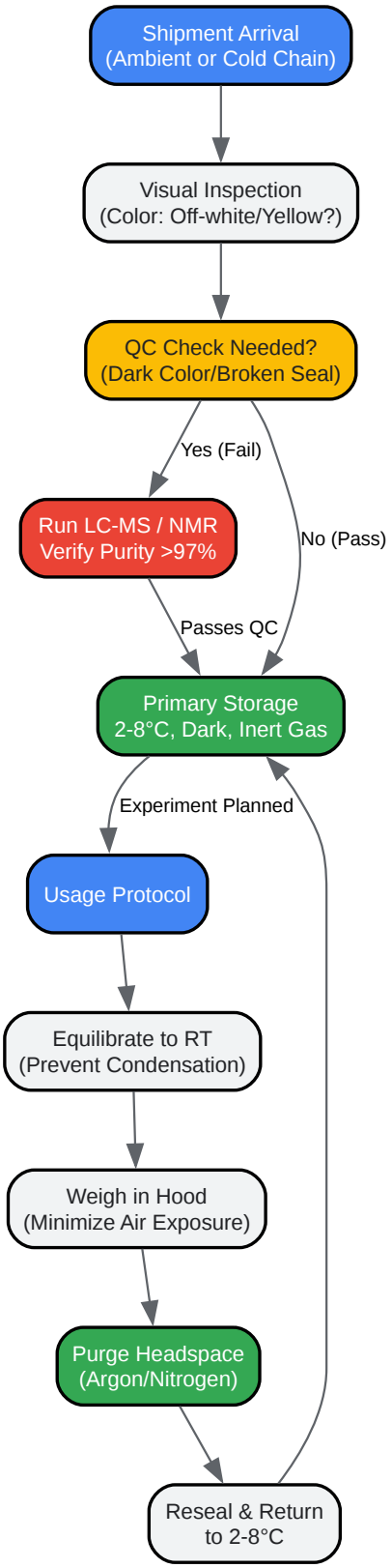
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- Action: Use an antistatic gun on the weighing vessel. Do not use plastic weighing boats; use glass or antistatic paper.

Part 3: Standardized Handling Workflow

The following logic gate ensures the material maintains its "Certificate of Analysis" (CoA) specifications from arrival to usage.

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Figure 1: Decision matrix for the receipt, validation, and daily handling of **6-Chloro-4-fluoropyridin-3-amine** to prevent oxidative degradation.

Part 4: Physicochemical Data Reference

Property	Value	Notes
Molecular Formula	$C_5H_4ClFN_2$	
Molecular Weight	146.55 g/mol	
Appearance	Off-white to light yellow solid	Darkening indicates oxidation.
Solubility (DMSO)	Soluble (>30 mg/mL)	Recommended solvent for bioassays.
Solubility (Water)	Low (~1 g/L)	Not recommended for aqueous stock storage.
pKa (Calculated)	~3.5 (Pyridine N)	Weak base; protonates in acidic media.
Hazard Codes	H302, H315, H319, H335	Irritant/Harmful.[1][2][3][4] Use PPE.

References

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